

# Application Note: Diundecyl Sulfide as a High-Stability Extreme Pressure (EP) Lubricant Additive

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## Compound of Interest

Compound Name: *Undecyl sulfide*

CAS No.: 35599-82-7

Cat. No.: B1620296

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## Executive Summary

**Diundecyl sulfide** (DUS), CAS No. 35599-82-7, is a long-chain aliphatic thioether utilized as an ashless extreme pressure (EP) additive. Unlike reactive polysulfides or acidic phosphate esters, DUS acts as an "inactive" sulfur source. It remains chemically inert toward yellow metals (copper, bronze) at ambient temperatures but decomposes tribochemically under high-load conditions (>1 GPa contact pressure) to form a sacrificial iron sulfide ( ) tribofilm.

This guide details the physicochemical profile of DUS, its mechanism of action, and a validated protocol for blending and evaluating its load-carrying capacity using ASTM standards.

## Chemical Profile & Properties[1][2][3]

**Diundecyl sulfide** consists of two undecyl (

) alkyl chains bridged by a single sulfur atom. This structure confers high hydrolytic stability and solubility in non-polar base stocks (PAO, Mineral Oils) compared to shorter-chain analogs.



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## Mechanism of Action

The efficacy of DUS relies on Tribochemical Activation. Unlike polysulfides (

) which have weak

bonds, the monosulfide

bonds in DUS require significant thermal or shear energy to cleave. This makes DUS an "inactive" additive—it does not corrode copper at low temperatures but provides seizure protection when the lubrication regime shifts from hydrodynamic to boundary lubrication.

## Tribofilm Formation Pathway

Under extreme pressure, asperities (microscopic peaks on metal surfaces) collide, generating flash temperatures exceeding 600°C.

- Adsorption: DUS molecules physisorb onto the steel surface via the sulfur lone pairs.
- Activation: High shear/heat cleaves the  
bond.
- Reaction: Released sulfur reacts with the iron surface to form iron sulfide (

).

- Protection: The

layer has a lower shear strength than the base metal, allowing it to shear sacrificially and prevent adhesive wear (welding).



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Figure 1: Tribochemical activation pathway of **Diundecyl Sulfide** under extreme pressure conditions.

## Application Protocol: Formulation & Evaluation

Objective: To formulate a gear oil prototype using DUS and validate its EP performance against a neat base oil.

### Materials Required[1][4]

- Base Oil: Polyalphaolefin (PAO 6) or Mineral Oil (SN150).
- Additive: **Diundecyl Sulfide** (>95% purity).
- Equipment: Magnetic stirrer, analytical balance, Four-Ball EP Tester (ASTM D2783).

### Blending Procedure (Self-Validating)

- Calculation: Target a concentration of 2.0 wt% DUS.
  - Example: For 100g total blend, weigh 98g Base Oil + 2g DUS.
- Mixing: Heat base oil to 40°C to lower viscosity. Add DUS slowly while stirring at 500 RPM.
- Validation (Solubility Check):
  - Pass Criteria: Solution remains clear and homogeneous after cooling to 25°C for 4 hours.
  - Fail Criteria: Haze, phase separation, or precipitate formation.

## Performance Testing: Four-Ball EP Method (ASTM D2783)

This test determines the Weld Point (load at which lubrication fails completely) and Load-Wear Index (LWI).

Workflow:

- Cleaning: Sonicate steel balls (AISI 52100) in hexane for 10 mins.
- Setup: Clamp three balls in the cup; fill with test lubricant until balls are submerged.
- Run Sequence:
  - Speed: 1770 ± 60 RPM.
  - Duration: 10 seconds per load stage.
  - Temperature: Ambient (start).
- Load Stepping: Start at 60 kgf. Increase load stepwise (e.g., 80, 100, 126, 160, 200 kgf) until welding occurs.
- Microscopy: Measure the Wear Scar Diameter (WSD) at non-welded stages.



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Figure 2: Step-by-step workflow for evaluating Extreme Pressure performance.

## Data Analysis & Interpretation

The following table illustrates expected performance metrics when comparing neat PAO 6 against a PAO 6 + 2% DUS blend.



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**Key Insight:** If the Weld Point does not increase significantly (>200 kgf), check the purity of the DUS or consider synergistic combinations with phosphorus-based additives (e.g., amine phosphates) to catalyze film formation.

## Safety & Handling

- SDS Review: **Diundecyl sulfide** is generally low toxicity but may cause mild skin irritation.
- Odor: Like most organic sulfides, it may have a characteristic sulfur odor. Handle in a fume hood.
- Disposal: Collect waste as hazardous chemical waste (sulfur-containing organics). Do not drain.

## References

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## Sources

- [1. Undecyl sulfide | C22H46S | CID 292595 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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